

Personal protective equipment for handling 2-Methoxypyridine-5-boronic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **2-Methoxypyridine-5-boronic acid**

Cat. No.: **B044794**

[Get Quote](#)

Essential Safety and Handling Guide for 2-Methoxypyridine-5-boronic acid

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **2-Methoxypyridine-5-boronic acid**. Adherence to these procedures is critical for ensuring personal safety and maintaining a safe laboratory environment.

Chemical Identifier:

- Product Name: **2-Methoxypyridine-5-boronic acid**
- CAS No.: 163105-89-3

Hazard Summary: This chemical is considered hazardous. It can cause skin irritation, serious eye irritation, and may cause respiratory irritation.[\[1\]](#)[\[2\]](#) It is harmful if swallowed.[\[1\]](#)[\[3\]](#)

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is crucial to minimize exposure. The following table summarizes the required PPE for handling **2-Methoxypyridine-5-boronic acid**.

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles meeting ANSI Z87.1 standard or European Standard EN166. A face shield may be required for splash hazards. [4] [5]	Protects eyes from dust particles and potential splashes.
Hand Protection	Chemically resistant gloves (e.g., disposable nitrile gloves). [4]	Prevents skin contact. Gloves should be inspected before use and changed immediately upon contamination. [4]
Body Protection	A flame-resistant lab coat, fully buttoned. Long pants and closed-toe, closed-heel shoes are mandatory. [4]	Protects skin from accidental spills and contact.
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator is required when dusts are generated and engineering controls are insufficient. [4] [5]	Prevents inhalation of the powdered compound, which can cause respiratory irritation. [1]

Operational Plan: Step-by-Step Handling Procedure

Following a strict operational protocol is essential for the safe handling of this compound.

1. Preparation:

- Ensure that an eyewash station and safety shower are readily accessible and in good working order.[\[3\]](#)[\[6\]](#)
- Work in a well-ventilated area, preferably a certified chemical fume hood.[\[6\]](#)[\[7\]](#)
- The work area should be clean and free of clutter.

2. Donning PPE:

- Put on all required personal protective equipment as outlined in the table above before handling the chemical.

3. Weighing and Transfer:

- Handle the solid material carefully to avoid the generation of dust.[4][8]
- Use appropriate tools, such as a spatula and weighing paper, for transfers.
- Keep the container tightly closed when not in use.[7][8]

4. Post-Handling:

- Wash hands thoroughly with soap and water after handling, even if gloves were worn.[1][3]
- Clean the work area to remove any residual chemical.
- Properly remove and dispose of contaminated gloves and any other disposable PPE as hazardous waste.[4]

Emergency First Aid Procedures

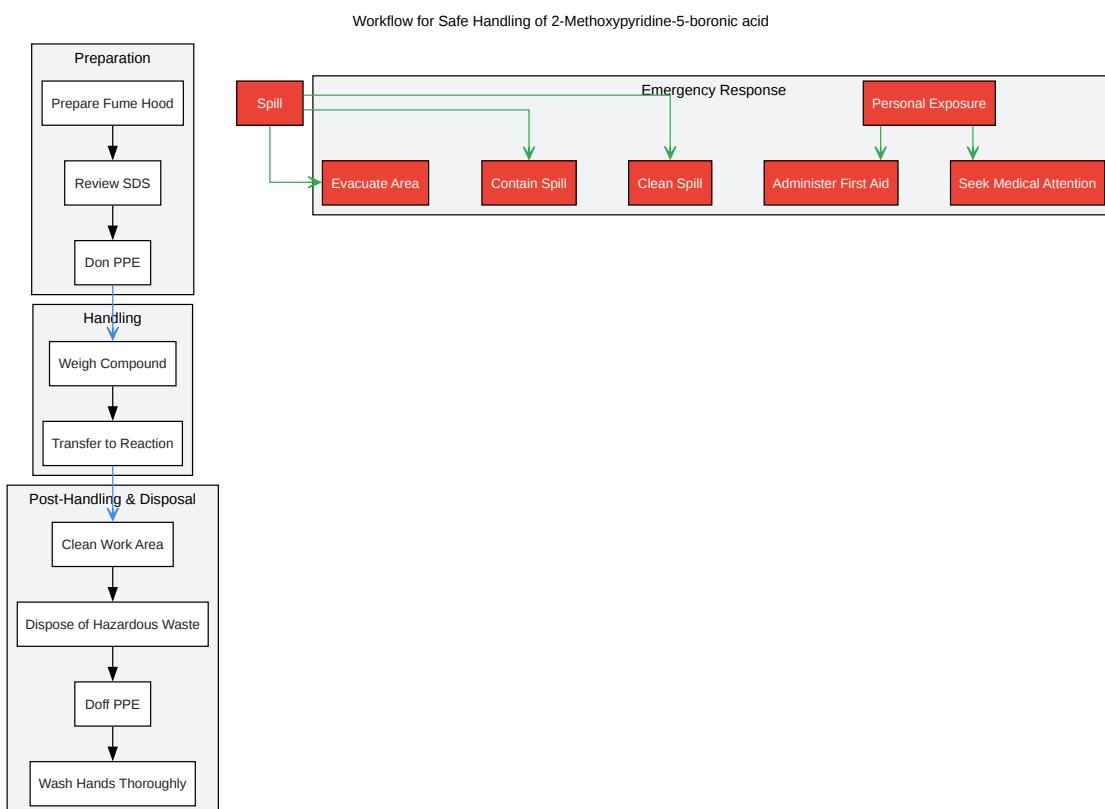
- If inhaled: Move the person into fresh air. If not breathing, give artificial respiration.[7][8] Call a POISON CENTER or doctor if you feel unwell.[1]
- In case of skin contact: Wash off with soap and plenty of water.[7][8] If skin irritation occurs, get medical advice/attention.[1] Take off contaminated clothing and wash it before reuse.[2]
- In case of eye contact: Rinse cautiously with water for several minutes.[1][7] Remove contact lenses, if present and easy to do. Continue rinsing.[1] If eye irritation persists, get medical advice/attention.[6]
- If swallowed: Rinse mouth with water.[7] Never give anything by mouth to an unconscious person.[7] Call a POISON CENTER or doctor if you feel unwell.[1]

Disposal Plan

Proper disposal of **2-Methoxypyridine-5-boronic acid** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

- Waste Chemical: Dispose of excess or unwanted **2-Methoxypyridine-5-boronic acid** as hazardous waste.^[4] Do not allow the product to enter drains.^[4]
- Contaminated Materials: Any materials that have come into contact with the chemical, such as gloves, weighing papers, and paper towels, should also be disposed of as hazardous waste.^[4]
- Empty Containers: Empty containers should be triple-rinsed with a suitable solvent, and the rinsate collected as hazardous waste. The cleaned container can then be disposed of according to local regulations.^[4]

Experimental Workflow

[Click to download full resolution via product page](#)

Caption: Logical workflow for the safe handling of **2-Methoxypyridine-5-boronic acid**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. tcichemicals.com [tcichemicals.com]
- 3. file.medchemexpress.com [file.medchemexpress.com]
- 4. benchchem.com [benchchem.com]
- 5. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 6. fishersci.com [fishersci.com]
- 7. chemicalbook.com [chemicalbook.com]
- 8. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 2-Methoxypyridine-5-boronic acid]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b044794#personal-protective-equipment-for-handling-2-methoxypyridine-5-boronic-acid>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com